

An In-depth Technical Guide to Ethyl 5-ethoxy-1H-indole-2-carboxylate

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Compound of Interest

Compound Name: ethyl 5-ethoxy-1H-indole-2-carboxylate

Cat. No.: B090877

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 5-ethoxy-1H-indole-2-carboxylate is a heterocyclic organic compound belonging to the indole family. The indole scaffold is a prominent feature in numerous biologically active natural products and synthetic pharmaceuticals, exhibiting a wide range of therapeutic activities. This document provides a comprehensive overview of the molecular structure, synthesis, and physicochemical properties of **ethyl 5-ethoxy-1H-indole-2-carboxylate**, intended to serve as a valuable resource for researchers in medicinal chemistry and drug discovery.

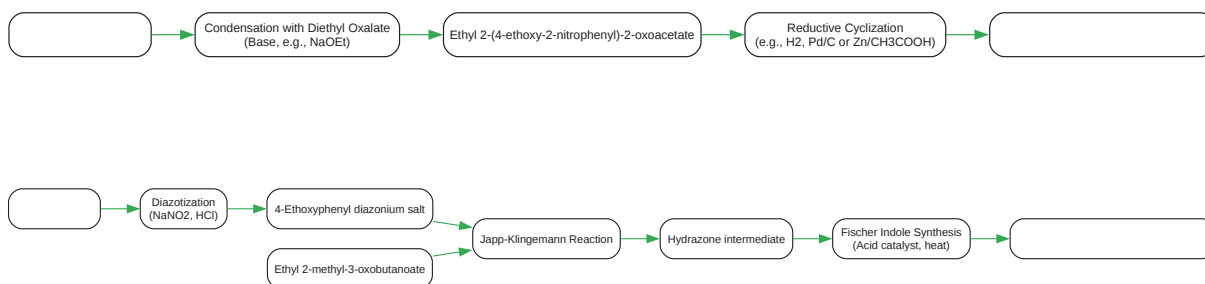
Molecular Structure and Properties

Ethyl 5-ethoxy-1H-indole-2-carboxylate possesses a core indole ring system substituted at the 2-position with an ethyl carboxylate group and at the 5-position with an ethoxy group.

Physicochemical Data

Property	Value	Source
CAS Number	16382-17-5	-
Molecular Formula	C ₁₃ H ₁₅ NO ₃	-
Molecular Weight	233.26 g/mol	-

Structural Diagram



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